

Personal protective equipment for handling D-3-hydroxybutyryl-CoA

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Compound of Interest

Compound Name: D-3-hydroxybutyryl-CoA

Cat. No.: B15547177

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Essential Safety and Handling Guide for D-3-hydroxybutyryl-CoA

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel handling **D-3-hydroxybutyryl-CoA**. As a specific Safety Data Sheet (SDS) for **D-3-hydroxybutyryl-CoA** is not readily available, this information is compiled based on safety guidelines for chemically related compounds such as DL-3-hydroxybutyric acid sodium salt and 3-hydroxybutyric acid, along with standard laboratory safety practices.^{[1][2]}

Chemical Identifier:

Compound Name	D-3-hydroxybutyryl-CoA
Synonyms	(3R)-3-hydroxybutanoyl-CoA, β -Hydroxybutyryl-coenzyme A
Molecular Formula	C ₂₅ H ₄₂ N ₇ O ₁₈ P ₃ S ^[3]
Molecular Weight	853.62 g/mol ^[3]

Hazard Identification and Precautionary Measures

While specific hazard data for **D-3-hydroxybutyryl-CoA** is limited, related compounds may cause skin and eye irritation.^[2] Therefore, it is crucial to handle this compound with care to

minimize exposure.

Precautionary Statements:

Statement ID	Description
P264	Wash hands and any exposed skin thoroughly after handling.
P280	Wear protective gloves, protective clothing, eye protection, and face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P501	Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for any non-sterile compounding to determine the necessary precautions.[4] The minimum required PPE for handling **D-3-hydroxybutyryl-CoA** includes a lab coat, protective eyewear, long pants, and closed-toe shoes.

Recommended PPE:

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary for splash hazards.	To protect against potential splashes and aerosols.
Hand Protection	Disposable nitrile gloves are the minimum requirement. Consider double-gloving for added protection.	To prevent skin contact with the chemical.
Body Protection	A standard laboratory coat is required.	To protect skin and clothing from spills.
Respiratory Protection	Generally not required under normal use with adequate ventilation. ^[1] If aerosols may be generated, a risk assessment should determine if respiratory protection is needed.	To prevent inhalation of any airborne particles.

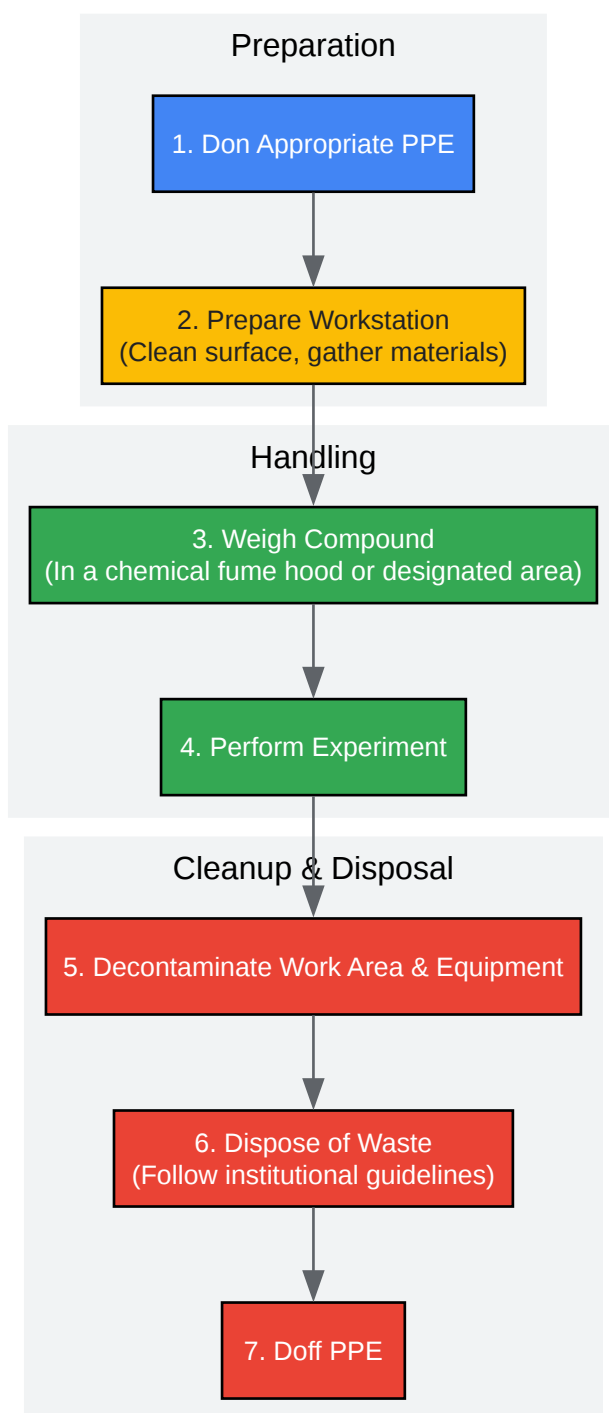
Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a well-ventilated place, with the container tightly closed.^[2]
- For long-term stability, refer to the manufacturer's storage temperature recommendations, which may include refrigeration.^[2]

Handling and Experimental Workflow:

The following diagram outlines the standard procedure for handling **D-3-hydroxybutyryl-CoA** in a laboratory setting.



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Standard operational workflow for handling **D-3-hydroxybutyryl-CoA**.

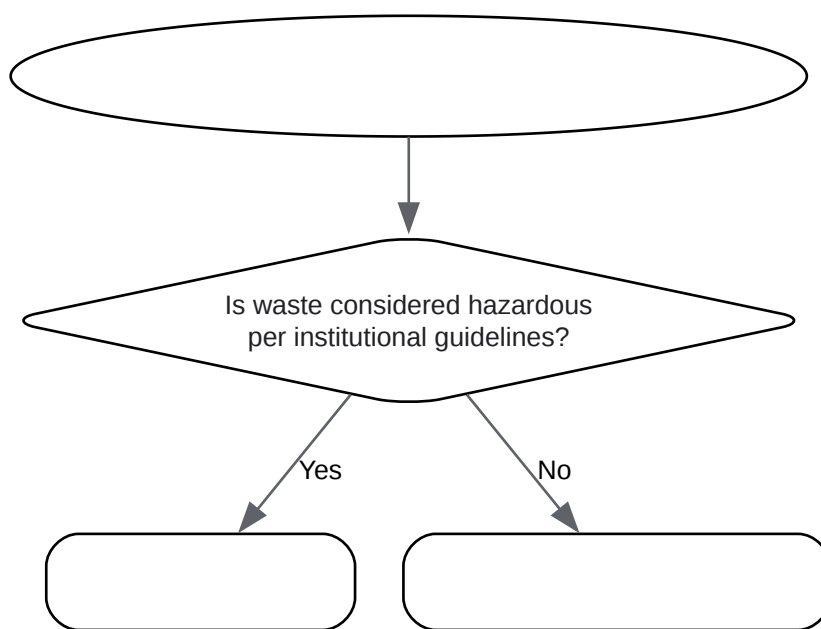
Spill Management:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Contain: For small spills, absorb with an inert material (e.g., vermiculite, sand).
- Clean: Use appropriate PPE to clean the spill area. Place absorbed material into a sealed container for disposal.
- Ventilate: Ensure the area is well-ventilated.

Disposal Plan:

All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, should be disposed of in accordance with local, state, and federal regulations. Do not dispose of down the drain or in general waste.

The following diagram illustrates the decision-making process for the disposal of **D-3-hydroxybutyryl-CoA** waste.



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Decision tree for the disposal of **D-3-hydroxybutyryl-CoA** waste.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[2]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[2]
Ingestion	Do not induce vomiting. Rinse mouth with water and drink plenty of water. Seek medical attention.[2]

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